

# Propargite historical development and introduction 1969

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## Compound Focus: Propargite

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## Technical Profile of Propargite

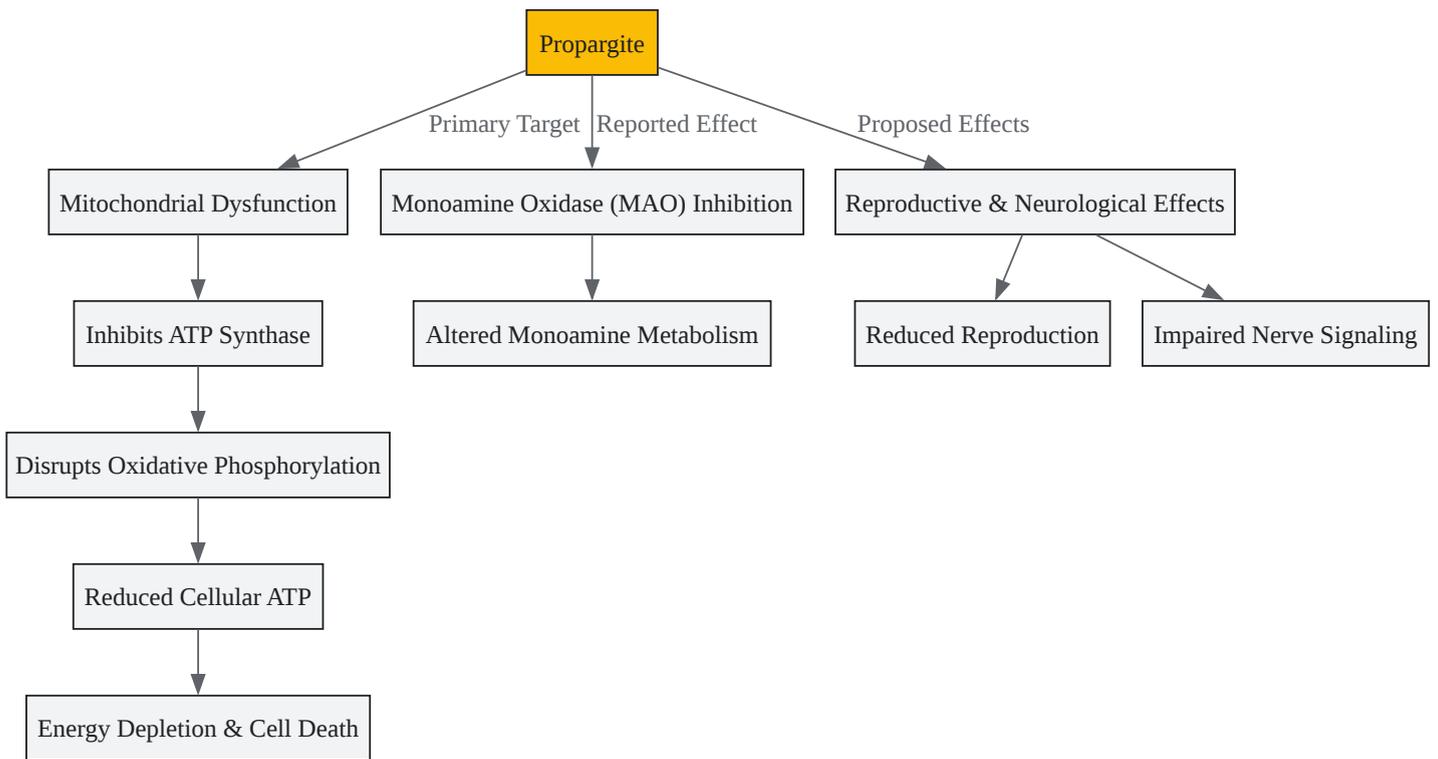
The table below summarizes the key technical and regulatory characteristics of **propargite**.

Characteristic	Description
First Introduction	1969 [1]
Initial Registrant/Manufacturer	Uniroyal Chemical [1]
Chemical Classification	Organic sulfuric compound; Sulfite ester [1] [2]
IUPAC Name	2-(4-tert-butylphenoxy)cyclohexyl prop-2-yne-1-sulfonate [2] [3]
Mode of Action (IRAC Group)	Inhibitor of mitochondrial ATP synthase (IRAC Group 12C) [4] [2] [3]
Primary Use	Non-systemic acaricide (miticide) with contact action [2]
EU Approval Status	Not approved [2]

## Mechanism of Action and Experimental Evidence

**Propargite**'s primary mode of action is the inhibition of **mitochondrial ATP synthase**, disrupting energy production in mite cells [4] [2] [3]. It is also reported to inhibit monoamine oxidase, which can alter the metabolism of monoamines, and may affect insect reproductive organs and nervous system signaling [1] [4].

The following diagram illustrates the established and potential pathways of **propargite**'s toxicity based on current research:



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**Propargite** Mechanism of Action: This flowchart outlines the primary and secondary toxicological pathways of **propargite**, leading to mite cell death and population control.

## Protocol for Resistance Monitoring

Demographic life-table response experiments are a robust method for assessing **propargite**'s long-term impact on mite populations, including resistance development [5].

- **Objective:** To evaluate the sublethal effects and resistance development in mites (e.g., *Tetranychus urticae*) by studying life-table parameters under **propargite** exposure.
- **Strains:** Utilize susceptible, **propargite**-resistant, and reciprocal F1 hybrid mite strains [5].
- **Treatment:** Expose mites to **propargite** residues at lethal concentrations (e.g., LC<sub>50</sub> and LC<sub>99</sub>) for the susceptible strain, alongside an untreated control [5].
- **Data Collection:** Track the life history of individual mites, recording **developmental time, intrinsic rate of increase ( $r_m$ ), net reproductive rate ( $R_0$ ), and total progeny production** [5].
- **Data Analysis:** Analyze data using an **age-stage, two-sex life table** methodology. Project population growth over multiple generations to model how resistance can shift population dynamics in the field [5].

## Current Market and Regulatory Status

**Propargite** remains a significant market product, though it faces modern challenges.

- **Market Context:** The global **propargite** market is growing, with a 2025 size estimated at **\$173.9 million** and a projected compound annual growth rate (CAGR) of **5.2%** through 2033 [6]. Asia-Pacific is the largest market, driven by agricultural demand [7] [6].
- **Regulatory Status:** **Propargite** is **not approved** in the European Union under EC Regulation 1107/2009 [2]. It faces increasing regulatory scrutiny globally due to environmental concerns [7] [8] [6].
- **Toxicity Profile:** **Propargite** exhibits **low acute oral and dermal toxicity** but is a **strong skin and eye irritant** [4]. It is highly toxic to fish and aquatic organisms [2] [3]. A 2023 study screening pesticides for Parkinson's disease risk did not identify **propargite** among the top toxicants for human dopaminergic neurons [9].

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## References

1. The active ingredient Propargite [kingelong.com.vn]
2. Propargite (Ref: ENT 27226) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Propargite [en.wikipedia.org]
4. Propargite - an overview | ScienceDirect Topics [sciencedirect.com]
5. Pleiotropic effects of propargite on life-table parameters ... [dergipark.org.tr]
6. Propargite Market Report 2025 (Global Edition) [cognitivemarketresearch.com]
7. Propargite Market 2025–2033: Strategic Insights for Future Growth [linkedin.com]
8. Propargite Future-proof Strategies: Trends, Competitor ... [archivemarketresearch.com]
9. A pesticide and iPSC dopaminergic neuron screen ... [nature.com]

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